

# An In-depth Technical Guide to 2-Hydroxyadipic Acid (CAS 18294-85-4)

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## Compound of Interest

Compound Name: 2-Hydroxyadipic acid

Cat. No.: B108492

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This technical guide provides a comprehensive overview of **2-Hydroxyadipic acid** (CAS 18294-85-4), a dicarboxylic fatty acid with significant implications in metabolic pathways, disease states, and biotechnological applications. This document details its physicochemical properties, relevant experimental protocols, and its role in biological signaling pathways.

## Core Data and Physicochemical Properties

**2-Hydroxyadipic acid**, also known as  $\alpha$ -hydroxyadipic acid, is an organic compound with the chemical formula  $C_6H_{10}O_5$ [1][2]. It is a derivative of adipic acid with a hydroxyl group at the alpha position[3]. This metabolite is naturally found in the human body and has been reported in organisms such as *Aloe africana* and *Caenorhabditis elegans*[3].

Below is a summary of its key physicochemical properties:

Property	Value	Source
CAS Number	18294-85-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	162.14 g/mol	<a href="#">[1]</a>
IUPAC Name	2-hydroxyhexanedioic acid	<a href="#">[1]</a>
Synonyms	$\alpha$ -Hydroxyadipic Acid, 2-Hydroxyhexanedioic acid	<a href="#">[1]</a> <a href="#">[4]</a>
Physical Description	Solid	<a href="#">[1]</a>
Solubility	Water: 250 mg/mL (1541.88 mM); DMF: 2 mg/mL; DMSO: 1 mg/mL; Ethanol: 2 mg/mL; PBS (pH 7.2): 5 mg/mL	<a href="#">[4]</a> <a href="#">[5]</a>
pKa (Predicted)	3.77 $\pm$ 0.21	LookChem
Melting Point	151 °C	LookChem
Boiling Point (Predicted)	401.6 °C at 760 mmHg	LookChem
Density (Predicted)	1.413 g/cm <sup>3</sup>	TargetMol

## Spectral Data

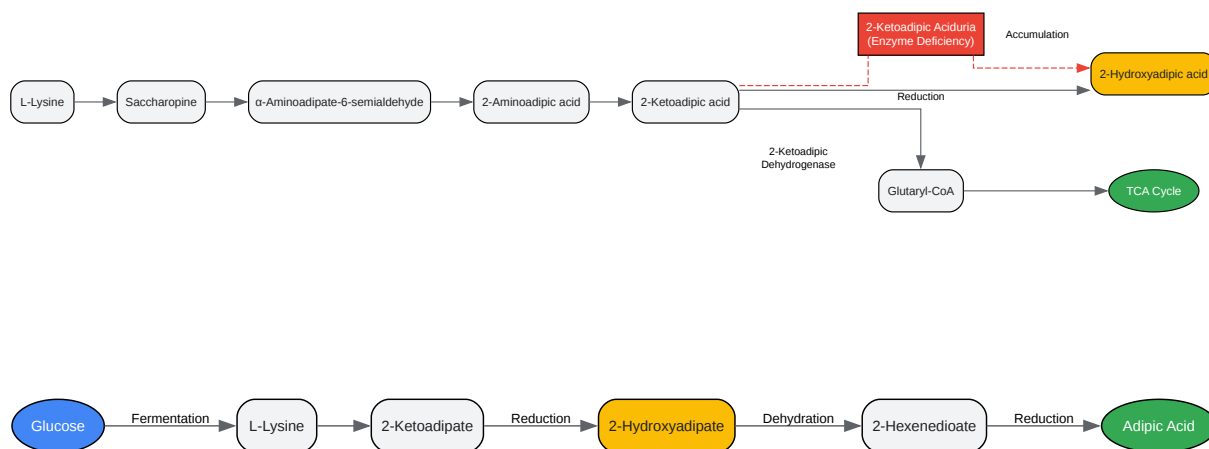
Spectroscopy Type	Details
<sup>1</sup> H NMR (500 MHz, Water, pH 4.0)	Shifts [ppm]: 1.63-1.80 (m), 2.37-2.40 (m), 4.11-4.13 (m)
<sup>2</sup> D NMR ( <sup>1</sup> H- <sup>13</sup> C HSQC, 600 MHz, Water, pH 7.0)	Shifts [ppm] (F2:F1): 1.61:24.39, 1.61:36.63, 1.70:36.63, 2.20:40.02, 4.03:74.75
GC-MS	Derivative: 3 TMS; Molecular Weight: 378.684; Key m/z fragments: 129.0, 171.0, 261.0
LC-MS/MS (Negative Ion Mode)	Precursor m/z: 161.0455; Key fragment m/z: 143.03604, 117.05557, 99.04487, 71.05001

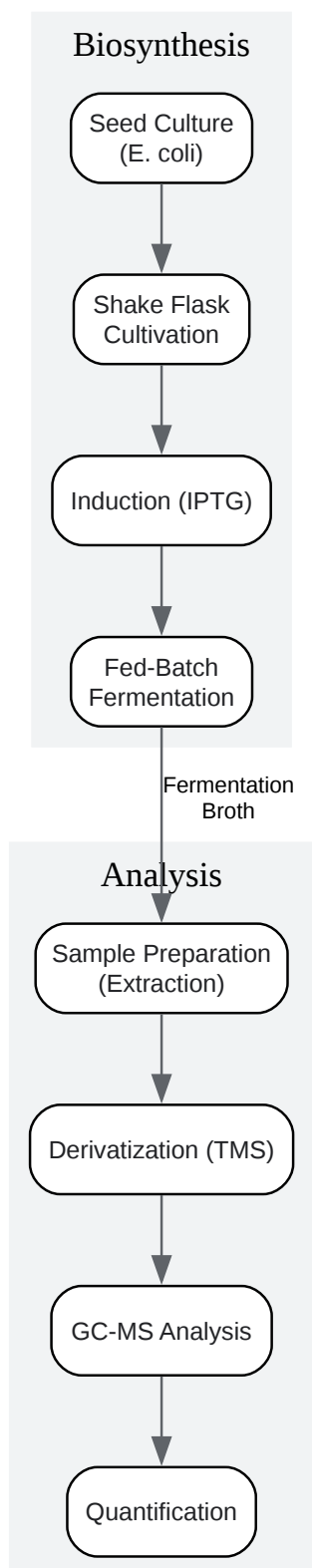
## Biological Significance and Signaling Pathways

**2-Hydroxyadipic acid** is a key intermediate in several metabolic pathways, most notably in the degradation of lysine, hydroxylysine, and tryptophan[1][6]. It is formed by the reduction of 2-ketoadipic acid[7][8].

### Lysine Degradation Pathway and 2-Ketoadipic Aciduria

Inborn errors of metabolism, such as 2-ketoadipic aciduria, lead to the accumulation of **2-hydroxyadipic acid** in the urine[1][6]. This condition is caused by a deficiency in the 2-ketoadipic dehydrogenase enzyme, which is involved in the catabolism of lysine, hydroxylysine, and tryptophan[3][6]. Chronically high levels of **2-hydroxyadipic acid** are associated with this and other metabolic disorders[3].





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